

Proper Disposal of H-Thr(Bzl)-OBzl.oxalate: A Comprehensive Guide

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Compound of Interest

Compound Name: *H-Thr(Bzl)-OBzl.oxalate*

Cat. No.: *B612999*

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **H-Thr(Bzl)-OBzl.oxalate**, a protected amino acid derivative commonly used in peptide synthesis and other research applications.[1] Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. This guide is intended for researchers, scientists, and drug development professionals.

Understanding the Compound and Associated Hazards

H-Thr(Bzl)-OBzl.oxalate, also known as O-Benzyl-L-threonine benzyl ester oxalate, is a white to off-white powder.[1] While a specific, universally recognized Safety Data Sheet (SDS) with comprehensive hazard data is not readily available from major suppliers, information on its components and related compounds indicates that it should be handled with care. The oxalate component, in particular, may cause skin, eye, and respiratory system irritation.[2] Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this compound.

Quantitative Data Summary

A compilation of the physical and chemical properties of **H-Thr(Bzl)-OBzl.oxalate** is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	15260-11-4	[1]
Molecular Formula	C20H23NO7	[1]
Molecular Weight	389.41 g/mol	[1]
Appearance	White to off-white powder	[1]
Melting Point	153-159 °C	[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **H-Thr(Bzl)-OBzl.oxalate**. This procedure is based on general best practices for laboratory chemical waste disposal and specific guidance for oxalic acid and its salts.

Experimental Protocol: Disposal of **H-Thr(Bzl)-OBzl.oxalate**

Objective: To safely dispose of **H-Thr(Bzl)-OBzl.oxalate** in accordance with standard laboratory safety and environmental regulations.

Materials:

- **H-Thr(Bzl)-OBzl.oxalate** waste (solid or in solution)
- Appropriate PPE (safety goggles, chemical-resistant gloves, lab coat)
- Labeled hazardous waste container (for solid waste)
- Labeled hazardous waste container (for organic solvent waste)
- Labeled hazardous waste container (for aqueous waste)
- Sodium bicarbonate (baking soda) or sodium carbonate (soda ash)
- pH indicator strips or a calibrated pH meter
- Large beaker or container for neutralization

- Stir bar and stir plate (optional)
- Water

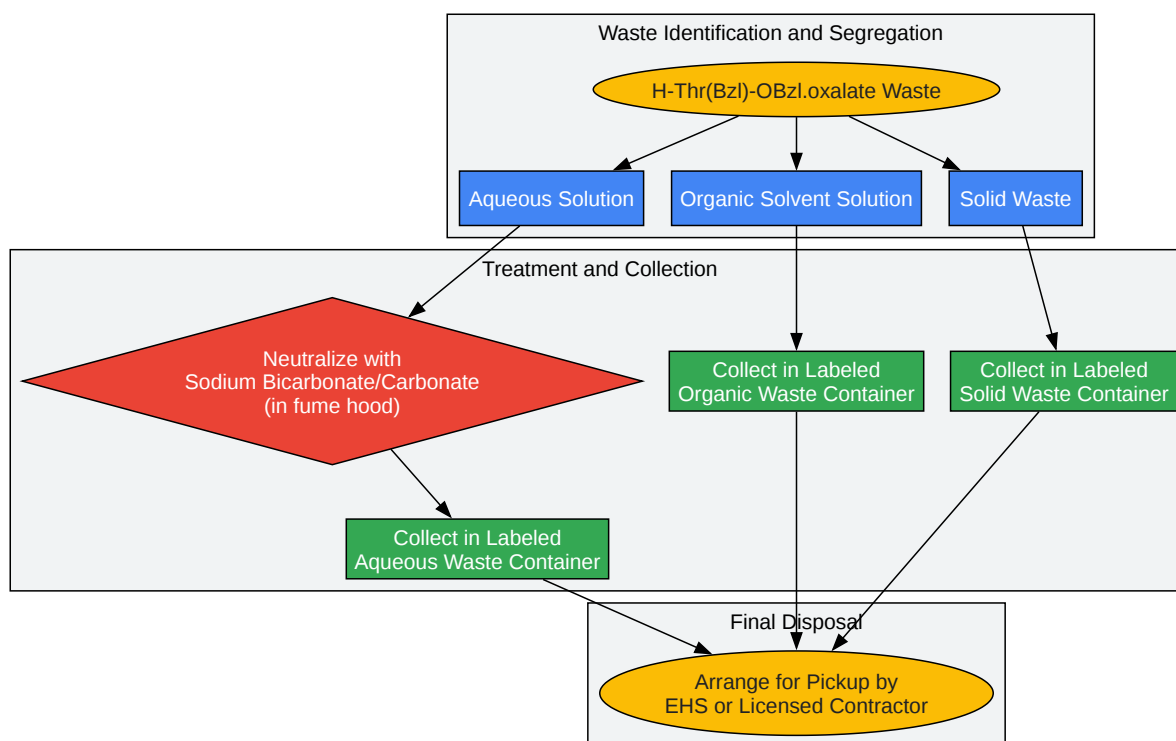
Procedure:

- Segregation of Waste:
 - Solid Waste: Unused or expired solid **H-Thr(Bzl)-OBzl.oxalate**, as well as contaminated items such as weighing paper, gloves, and pipette tips, should be collected in a clearly labeled hazardous waste container designated for solid chemical waste.
 - Organic Solvent Solutions: If the **H-Thr(Bzl)-OBzl.oxalate** is dissolved in an organic solvent, it should be collected in a labeled hazardous waste container specifically for flammable or halogenated organic waste, depending on the solvent used. Do not attempt to neutralize solvent-based solutions.
 - Aqueous Solutions: If the **H-Thr(Bzl)-OBzl.oxalate** is in an aqueous solution, proceed to the neutralization step.
- Neutralization of Aqueous Solutions (for the oxalate component):
 - In a well-ventilated area, such as a fume hood, place the aqueous solution of **H-Thr(Bzl)-OBzl.oxalate** in a large beaker.
 - Slowly add a dilute solution of sodium bicarbonate or sodium carbonate to the beaker while stirring. Be cautious as this may cause fizzing (release of carbon dioxide).^{[3][4][5]}
 - Continue to add the neutralizing agent in small increments until the fizzing ceases.
 - Use pH indicator strips or a pH meter to check the pH of the solution. The target pH should be between 6.0 and 8.0.^[4]
 - Once neutralized, this solution should be collected in a labeled hazardous aqueous waste container. Even after neutralization, the solution contains the organic portion of the original molecule and should not be disposed of down the drain.
- Container Labeling and Storage:

- All waste containers must be clearly and accurately labeled with the words "Hazardous Waste," the full chemical name of the contents (including the neutralized products for aqueous waste), and the date.
- Store the sealed waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste containers through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

Visualizing the Disposal Workflow

The logical flow of the disposal procedure for **H-Thr(Bzl)-OBzl.oxalate** is depicted in the following diagram.



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Caption: Disposal workflow for **H-Thr(Bzl)-OBzl.oxalate**.

By following these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **H-Thr(Bzl)-OBzl.oxalate**, minimizing risks to themselves and the environment. Always consult your institution's specific safety and disposal guidelines.

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